

Application Notes and Protocols for High-Throughput Screening Assays Involving Rubone

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Compound of Interest

Compound Name: *Rubone*

Cat. No.: *B1680250*

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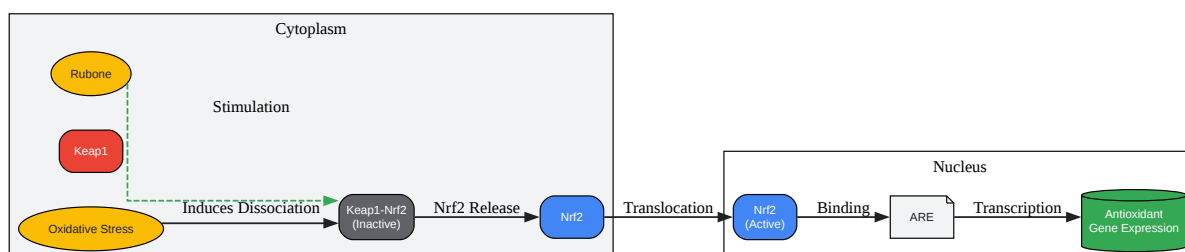
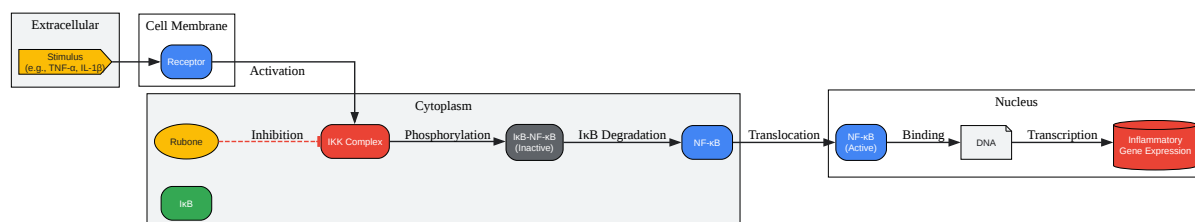
Introduction

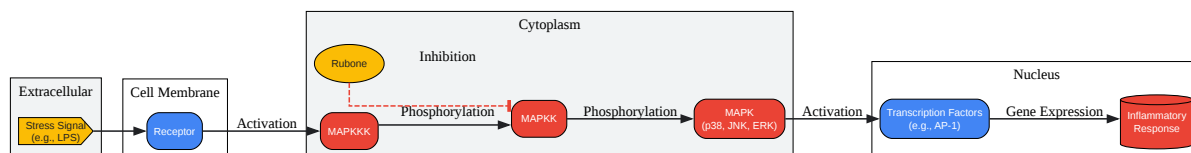
Rubone, a naturally derived small molecule, has garnered significant interest in the field of drug discovery due to its potential therapeutic properties. Preclinical studies have suggested that **Rubone** exhibits potent anti-inflammatory and antioxidant activities. These effects are believed to be mediated through the modulation of key cellular signaling pathways, including the NF- κ B, Nrf2-ARE, and MAPK pathways. High-throughput screening (HTS) assays are essential tools for identifying and characterizing novel modulators of these pathways. This document provides detailed application notes and protocols for HTS assays designed to investigate the effects of **Rubone** and other small molecules on these critical signaling cascades.

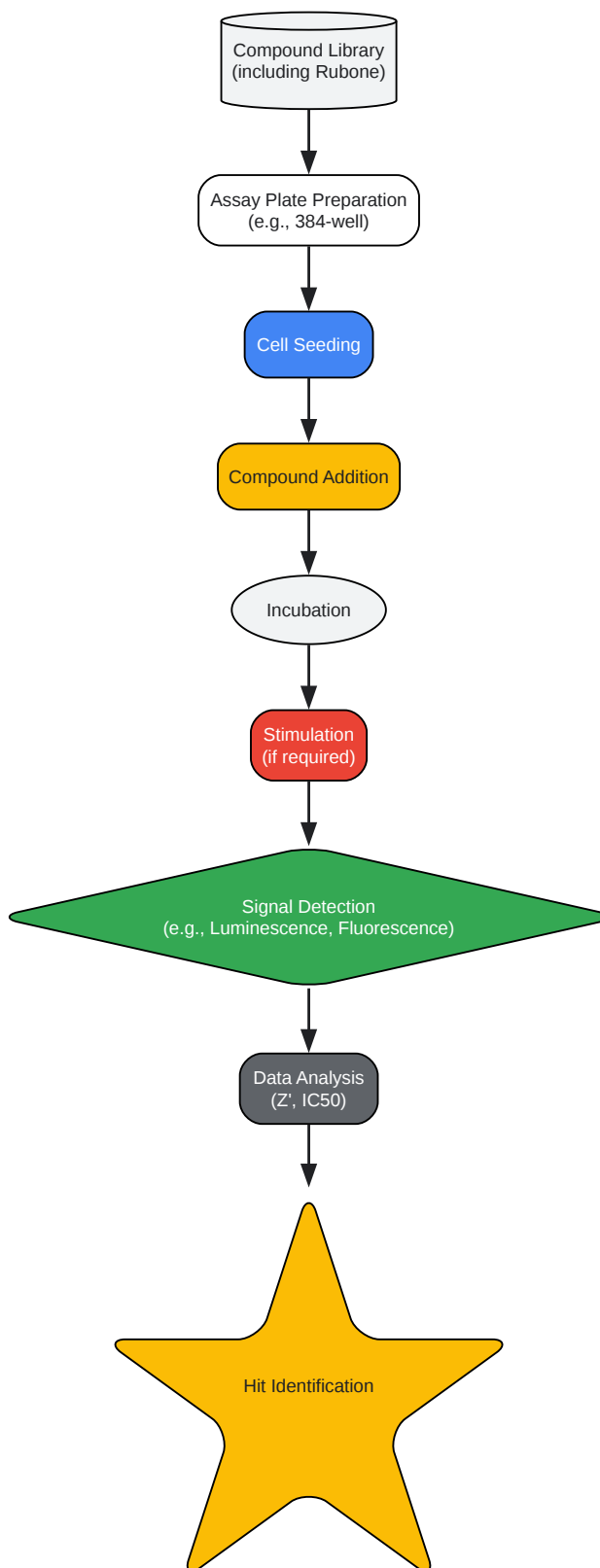
Target Signaling Pathways

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a central regulator of inflammation, immunity, and cell survival.[1][2] In unstimulated cells, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins.[3] Upon stimulation by various signals, such as inflammatory cytokines, the I κ B kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of I κ B proteins. This allows NF- κ B to translocate to the nucleus and induce the expression of target genes.







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